

Aclonifen-d5 IUPAC name, CAS number, and synonyms

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Compound of Interest

Compound Name: **Aclonifen-d5**

Cat. No.: **B12420702**

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Technical Data Sheet: Aclonifen-d5

Audience: Researchers, scientists, and drug development professionals.

This document provides a concise technical overview of **Aclonifen-d5**, a deuterated analog of the herbicide Aclonifen. **Aclonifen-d5** is primarily utilized as an internal standard in analytical methodologies, such as mass spectrometry, for the quantification of Aclonifen in various matrices.

Chemical Identity

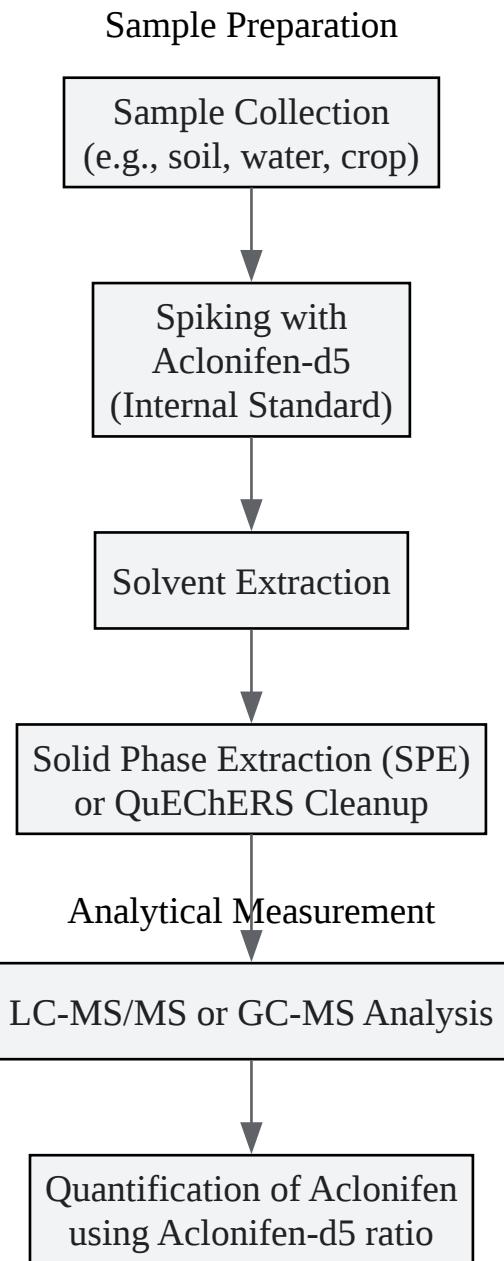
The core chemical identifiers for **Aclonifen-d5**, including its IUPAC name, CAS registry number, and common synonyms, are summarized below.

Identifier	Value
IUPAC Name	2-chloro-6-nitro-3-(2,3,4,5,6-pentadeuteriophenoxy)aniline[1][2]
CAS Number	2469279-06-7[1][2][3]
Synonyms	2-Chloro-6-nitro-3-phenoxybenzenamine-d5, 2-Chloro-6-nitro-3-phenoxyaniline-d5, Aclonifen D5 (phenyl D5), Bandren-d5, Bandur-d5, CME 127-d5, KUB 3359-d5
Molecular Formula	C ₁₂ H ₄ D ₅ CIN ₂ O ₃
Molecular Weight	269.7 g/mol

Experimental Protocols and Methodologies

Aclonifen-d5 is the labeled analogue of Aclonifen, which is used as a pesticide and herbicide. As such, **Aclonifen-d5**'s primary application is as an internal standard for analytical testing of Aclonifen. The experimental protocols involving **Aclonifen-d5** are typically integrated into broader analytical methods for pesticide residue analysis. These methods often involve extraction of the target analyte (Aclonifen) and the internal standard (**Aclonifen-d5**) from a sample matrix (e.g., soil, water, agricultural products), followed by cleanup and analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS).

The detailed experimental protocol is specific to the matrix being tested and the analytical laboratory's standard operating procedures. A general workflow is described below.



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Caption: Generalized workflow for the analysis of Aclonifen using **Aclonifen-d5** as an internal standard.

Signaling Pathways

The parent compound, Aclonifen, is a diphenyl ether herbicide. Its mode of action is believed to involve the inhibition of protoporphyrinogen oxidase (PPO) or interference with carotenoid biosynthesis. More recent research suggests a novel mode of action targeting solanesyl diphosphate synthase.

As a deuterated internal standard, **Aclonifen-d5** is not used in studies to determine biological signaling pathways. Its purpose is analytical, and it is not expected to have a biological effect distinct from the unlabeled parent compound under typical experimental conditions. Therefore, a signaling pathway diagram for **Aclonifen-d5** is not applicable.

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References

- 1. Aclonifen-d5 (phenoxy-d5) | LGC Standards [lgcstandards.com]
- 2. Aclonifen D5 (phenyl D5) | LGC Standards [lgcstandards.com]
- 3. cdn isotopes.com [cdnisotopes.com]
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